

In-Depth Technical Guide to Iceane: Identifiers, Spectroscopic Data, and Synthesis

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Compound of Interest

Compound Name: *Iceane*

Cat. No.: *B13952405*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Iceane, a saturated polycyclic hydrocarbon with the formula $C_{12}H_{18}$, possesses a unique cage-like molecular structure. This guide provides a comprehensive overview of its chemical identifiers, detailed spectroscopic data, and a summary of its seminal synthesis protocols. The information is presented to support further research and application in various scientific domains, including medicinal chemistry and materials science.

Chemical Identifiers

Iceane is systematically known by several names, with its key identifiers summarized in the table below for precise documentation and database searches.

Identifier	Value
CAS Registry Number	53283-19-5
IUPAC Name	Tetracyclo[5.3.1.1.1 ² ,6.0 ⁴ ,9]dodecane
Other Names	Wurtzitane, Decahydro-2,7:3,6-dimethanonaphthalene
Chemical Formula	C ₁₂ H ₁₈
Molecular Weight	162.27 g/mol
InChI	InChI=1S/C12H18/c1-7-2-11-3-8(1)10-4-9(7)5-12(11)6-10/h7-12H,1-6H2
InChIKey	KZNNISMAUNEBPT-UHFFFAOYSA-N
SMILES	C1C2CC3CC1C4CC2CC3C4

Spectroscopic Data

The structural elucidation of **iceane** is supported by various spectroscopic techniques. The key data are summarized below.

¹H NMR Spectroscopy

The proton NMR spectrum of **iceane** is characterized by broad, overlapping multiplets due to complex spin-spin coupling within the rigid cage structure. The reported chemical shifts are:

Chemical Shift (δ) ppm	Multiplicity	Assignment
1.2-1.9	Broad multiplet	All 18 protons

¹³C NMR Spectroscopy

The carbon-13 NMR spectrum of **iceane** in CDCl₃ shows three distinct signals, consistent with its D_{3h} symmetry.

Chemical Shift (δ) ppm	Assignment
37.8	CH
27.9	CH ₂
13.8	CH ₂

Mass Spectrometry

Electron impact mass spectrometry of **iceane** reveals a prominent molecular ion peak and a characteristic fragmentation pattern.

m/z	Relative Intensity (%)	Assignment
162	100	M ⁺ (Molecular Ion)
133	25	[M-C ₂ H ₅] ⁺
105	30	[M-C ₄ H ₉] ⁺
91	45	[C ₇ H ₇] ⁺ (Tropylium ion)
79	50	[C ₆ H ₇] ⁺

Infrared Spectroscopy

The infrared spectrum of **iceane** exhibits characteristic C-H stretching and bending vibrations for a saturated hydrocarbon.

Wavenumber (cm ⁻¹)	Intensity	Assignment
2950-2850	Strong	C-H stretch
1450	Medium	CH ₂ scissoring
1350	Medium	CH ₂ wagging

Experimental Protocols: Synthesis of Iceane

The synthesis of **iceane** was first reported independently by two research groups. The methodologies are detailed below.

Synthesis via Intramolecular [2+2] Cycloaddition (Cupas & Hodakowski, 1974)

This synthesis involves the photochemical intramolecular [2+2] cycloaddition of 9,10-dihydro-9,10-ethanoanthracene-11-one, followed by a Wolff-Kishner reduction.

Step 1: Photochemical Cycloaddition

- A solution of 9,10-dihydro-9,10-ethanoanthracene-11-one in benzene is irradiated with a medium-pressure mercury lamp through a Pyrex filter for an extended period.
- The solvent is removed under reduced pressure, and the resulting solid is recrystallized from an appropriate solvent to yield the cage ketone.

Step 2: Wolff-Kishner Reduction

- The cage ketone is heated under reflux with hydrazine hydrate and potassium hydroxide in diethylene glycol.
- The reaction mixture is then distilled to isolate the crude product.
- Purification by sublimation or chromatography yields pure **iceane**.

Synthesis via a Multistep Sequence (Hamon & Taylor, 1976)

This approach involves a lengthier, more classical organic synthesis route starting from bicyclo[2.2.2]oct-5-ene-2,3-dicarboxylic anhydride.

Key Steps:

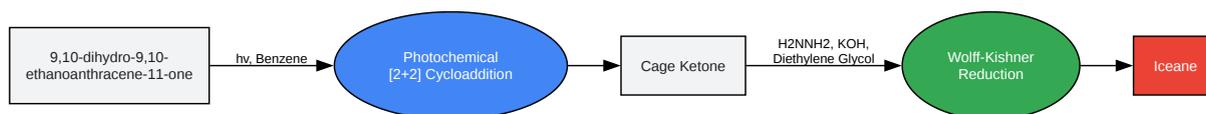
- Reduction of the anhydride to the corresponding diol.
- Conversion of the diol to a dimesylate.

- Cyclization with malonic ester followed by hydrolysis and decarboxylation to form a tricyclic ketone.
- Further functional group manipulations and a final ring-closing reaction to construct the **iceane** skeleton.
- The final step is a reduction to remove any remaining functional groups.

For detailed reagent quantities, reaction times, and purification procedures, please refer to the original publications.

Visualization of the Synthesis Pathway

The following diagram illustrates a simplified logical flow of the synthesis of **iceane** as described by Cupas and Hodakowski.



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Caption: Synthetic pathway to **iceane** via photochemical cycloaddition.

Conclusion

This technical guide provides essential data on **iceane** for researchers in chemistry and drug development. The compiled identifiers, spectroscopic information, and synthesis protocols offer a solid foundation for future studies and applications of this intriguing polycyclic hydrocarbon. The unique rigid structure of **iceane** makes it an interesting scaffold for the design of novel molecules with potential applications in various fields.

- To cite this document: BenchChem. [In-Depth Technical Guide to Iceane: Identifiers, Spectroscopic Data, and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13952405#iceane-cas-number-and-identifiers\]](https://www.benchchem.com/product/b13952405#iceane-cas-number-and-identifiers)

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